

solubility of O-Tolidine sulfate in different solvents

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Compound of Interest

Compound Name: O-Tolidine sulfate

Cat. No.: B3343464

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Technical Guide: Solubility of O-Tolidine Sulfate

Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

O-Tolidine sulfate is an aromatic amine salt with applications in various analytical and chemical processes. Understanding its solubility in different solvents is crucial for its effective use in research, development, and quality control. Solubility dictates how a compound can be formulated, its reactivity in different media, and its potential environmental fate. This technical guide provides a comprehensive overview of the solubility of **o-tolidine sulfate**, with a primary focus on empowering researchers to determine its solubility through established experimental protocols due to the limited availability of public quantitative data for this specific salt.

While qualitative descriptors for the free base, o-tolidine, suggest it is slightly soluble in water and soluble in alcohol and ether, specific quantitative data for **o-tolidine sulfate** is not readily available in public literature. Therefore, this guide will detail the gold-standard experimental methodology for determining solubility, allowing researchers to generate precise and reliable data for their specific solvent systems.

Experimental Protocol: Determination of O-Tolidine Sulfate Solubility via the Shake-Flask Method

(following OECD 105 Principles)

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a substance.^{[1][2]} This protocol is based on the principles outlined in the OECD Test Guideline 105 for Water Solubility.^{[3][4][5][6][7]}

Objective: To determine the saturation concentration of **o-tolidine sulfate** in a given solvent at a specified temperature.

Materials:

- **O-Tolidine Sulfate** (high purity)
- Solvents of interest (e.g., deionized water, ethanol, methanol, acetone)
- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE or other appropriate material)
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., UV-Vis spectrophotometer, HPLC)
- pH meter (for aqueous solutions)

Procedure:

- Preparation of the Test System:
 - Accurately weigh an amount of **o-tolidine sulfate** that is in excess of its expected solubility and add it to a flask of a known volume of the chosen solvent. A preliminary test with a small amount of substance can help estimate the approximate solubility and the required excess.

- The flasks should be of a suitable size to allow for adequate agitation.
- Equilibration:
 - Seal the flasks to prevent solvent evaporation.
 - Place the flasks in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period to reach equilibrium. A preliminary study should be conducted to determine the time required to reach equilibrium (e.g., by taking measurements at 24, 48, and 72 hours). Equilibrium is reached when consecutive measurements are consistent.[\[8\]](#)
- Phase Separation:
 - Once equilibrium is achieved, allow the flasks to stand undisturbed in the temperature-controlled environment for a sufficient time to allow the excess solid to settle.
 - To ensure complete separation of the solid and liquid phases, centrifuge the samples at a high speed.
- Sample Analysis:
 - Carefully withdraw an aliquot of the clear supernatant. To avoid disturbing the sediment, it is advisable to take the sample from the middle of the supernatant.
 - Filter the aliquot through a syringe filter that is compatible with the solvent to remove any remaining suspended particles.
 - Accurately dilute the filtered solution with the solvent to a concentration that falls within the linear range of the analytical method.
 - Determine the concentration of **o-tolidine sulfate** in the diluted solution using a validated analytical method, such as UV-Vis spectrophotometry or HPLC. A calibration curve should be prepared using standards of known concentrations.
- Data Calculation and Reporting:

- Calculate the solubility of **o-tolidine sulfate** in the solvent, taking into account the dilution factor. The solubility is typically expressed in g/100 mL, mg/L, or molarity.
- The experiment should be performed in triplicate to ensure the reliability of the results.
- For aqueous solutions, the pH of the saturated solution should be measured and reported.

Data Presentation

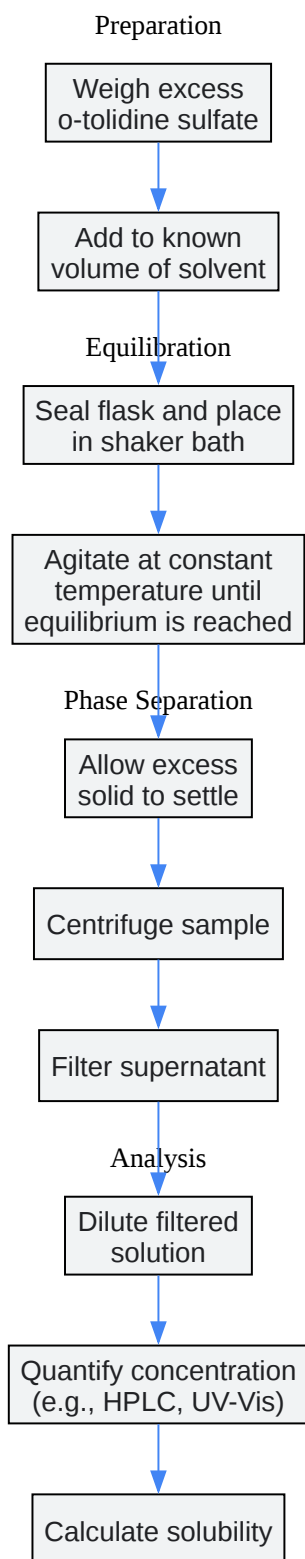
The following table provides a structured format for recording and comparing the experimentally determined solubility of **o-tolidine sulfate** in various solvents.

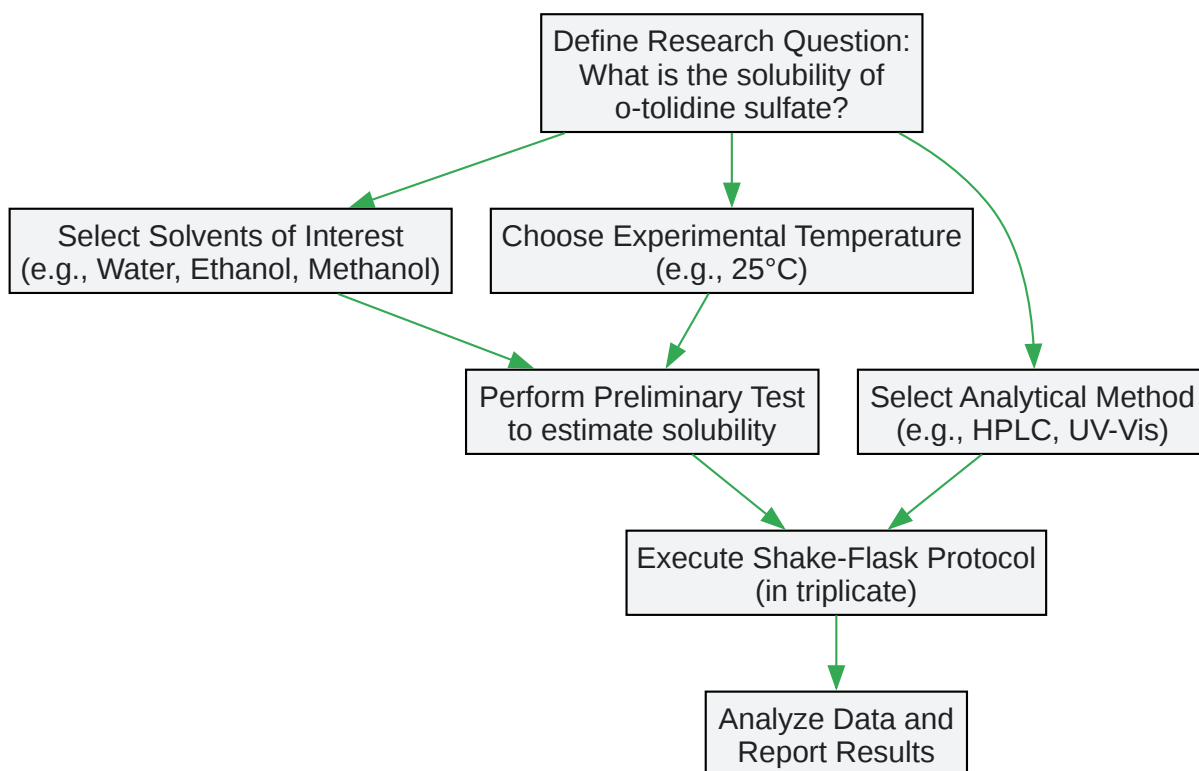
Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mg/L)	Molar Solubility (mol/L)	pH (for aqueous solutions)
Water	25				
Ethanol	25				
Methanol	25				
Acetone	25				
Other	25				

Mandatory Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **o-tolidine sulfate**.





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